

In-Depth Technical Guide: Stability and Air-Sensitivity of *tert*-Butyldicyclohexylphosphine

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Compound of Interest

Compound Name: *tert*-Butyldicyclohexylphosphine

Cat. No.: B1587242

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This technical guide provides a comprehensive overview of the stability and air-sensitivity of ***tert*-butyldicyclohexylphosphine**, a bulky, electron-rich phosphine ligand critical in modern catalysis. Understanding its reactivity with atmospheric oxygen and moisture is paramount for its effective storage, handling, and application in sensitive chemical transformations.

Chemical and Physical Properties

***tert*-Butyldicyclohexylphosphine**, also known as dicyclohexyl-*tert*-butylphosphine, is a colorless, viscous liquid at room temperature.^[1] Its bulky *tert*-butyl and cyclohexyl groups create a sterically hindered environment around the phosphorus atom, which, combined with the electron-donating nature of these alkyl groups, imparts unique reactivity in catalytic applications.

Table 1: Physical and Chemical Properties of ***tert*-Butyldicyclohexylphosphine**

Property	Value	Reference
Molecular Formula	C ₁₆ H ₃₁ P	[2]
Molecular Weight	254.39 g/mol	[2]
Appearance	Colorless viscous liquid	[1]
IUPAC Name	tert-butyl(dicyclohexyl)phosphane	[2]
CAS Number	93634-87-8	[2]

Air-Sensitivity and Stability

tert-Butyldicyclohexylphosphine is classified as a pyrophoric liquid, meaning it can ignite spontaneously upon contact with air.[1][3] This extreme air-sensitivity is a critical consideration for its safe handling and storage. The reactivity is primarily due to the high electron density on the phosphorus atom, making it susceptible to oxidation.

Reaction with Oxygen

The primary reaction upon exposure to air is the oxidation of the phosphine to its corresponding phosphine oxide, **tert-butyldicyclohexylphosphine** oxide. This reaction is typically rapid and exothermic. In situations with a high surface area to volume ratio, such as a spill, the heat generated can be sufficient to cause ignition.

Table 2: Hazard Information for **tert-Butyldicyclohexylphosphine**

Hazard Statement	GHS Classification	Source
H250: Catches fire spontaneously if exposed to air	Pyrophoric Liquid, Category 1	[1][3]

While quantitative kinetic data for the atmospheric oxidation of **tert-butyldicyclohexylphosphine** is not readily available in the literature, studies on analogous bulky trialkylphosphines, such as tricyclohexylphosphine, demonstrate that oxidation can be monitored in real-time using ³¹P NMR spectroscopy.[4] The signal of the phosphine decreases

over time, while a new signal corresponding to the phosphine oxide appears at a different chemical shift.^[4]

Moisture Sensitivity

In addition to its reactivity with oxygen, **tert-butylidicyclohexylphosphine** is also sensitive to moisture. While not as reactive as with oxygen, prolonged exposure to moisture can lead to degradation. Therefore, it is crucial to handle this compound under anhydrous conditions.

Handling and Storage Protocols

Due to its pyrophoric nature, strict adherence to inert atmosphere techniques is mandatory when handling **tert-butylidicyclohexylphosphine**.

Storage

- Atmosphere: Store under a dry, inert atmosphere such as argon or nitrogen.
- Containers: Use hermetically sealed containers. For laboratory-scale quantities, Schlenk flasks or septum-sealed bottles are appropriate.
- Temperature: Store in a cool, dry, and well-ventilated area, away from sources of ignition.^[5]

Handling

- Inert Atmosphere: All transfers and manipulations should be performed in a glovebox or using Schlenk line techniques.
- Personal Protective Equipment (PPE): Wear fire-retardant laboratory coats, safety glasses, and appropriate gloves.
- Solvents: Use anhydrous, deoxygenated solvents for preparing solutions.

Experimental Protocol: Determination of Oxidative Stability by ³¹P NMR

The following is a generalized experimental protocol for quantifying the oxidative degradation of **tert-butylidicyclohexylphosphine** in solution, adapted from methodologies for studying other

air-sensitive phosphines.[4]

Objective

To determine the rate of oxidation of **tert-butylidicyclohexylphosphine** in a given solvent upon controlled exposure to air.

Materials and Equipment

- **tert-Butylidicyclohexylphosphine**
- Anhydrous, deuterated solvent (e.g., C₆D₆, CDCl₃)
- Internal standard (e.g., triphenyl phosphate)
- NMR tubes with J. Young valves
- Glovebox or Schlenk line
- Gas-tight syringes
- NMR spectrometer

Procedure

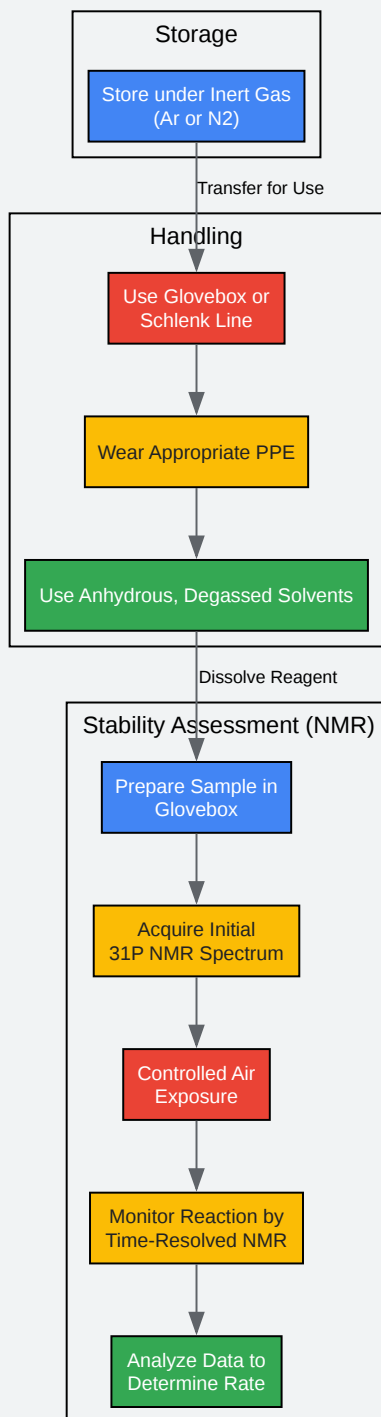
- Sample Preparation (Inert Atmosphere):
 - Inside a glovebox, prepare a stock solution of **tert-butylidicyclohexylphosphine** of a known concentration (e.g., 50 mM) in the chosen anhydrous, deuterated solvent.
 - Add a known concentration of an internal standard to the solution.
 - Transfer a precise volume of this solution (e.g., 0.6 mL) into an NMR tube equipped with a J. Young valve.
 - Seal the NMR tube.
- Initial NMR Spectrum:

- Acquire an initial ^{31}P NMR spectrum of the sample to determine the initial concentrations of the phosphine and the internal standard.
- Controlled Air Exposure:
 - Introduce a known, small volume of air into the NMR tube using a gas-tight syringe.
 - Alternatively, for slower oxidation studies, the sample can be briefly opened to the atmosphere for a controlled period before resealing.
- Time-Resolved NMR Analysis:
 - Acquire ^{31}P NMR spectra at regular time intervals.
 - Monitor the decrease in the integral of the **tert-butylidicyclohexylphosphine** peak and the increase in the integral of the corresponding phosphine oxide peak, relative to the constant integral of the internal standard.
- Data Analysis:
 - Plot the concentration of **tert-butylidicyclohexylphosphine** as a function of time to determine the rate of oxidation.

Visualizations

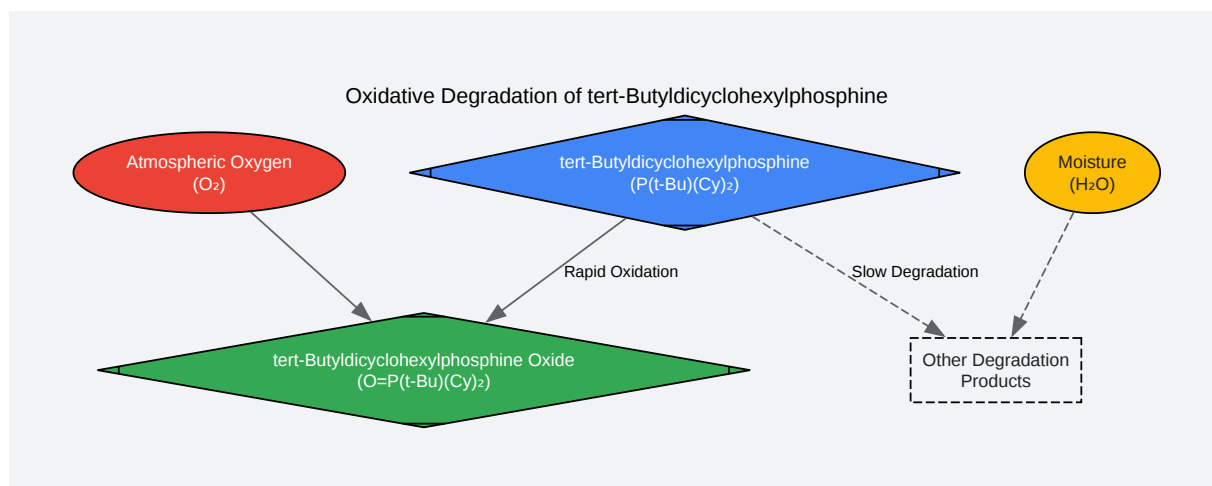
Logical Workflow for Handling and Stability Assessment

Workflow for Handling and Assessing Stability of tert-Butyldicyclohexylphosphine

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Caption: Workflow for the safe handling and experimental stability assessment of **tert-butylidicyclohexylphosphine**.

Degradation Pathway



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Caption: The primary degradation pathway of **tert-butylidicyclohexylphosphine** upon exposure to air and moisture.

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